In-Depth Technical Guide: Physicochemical Profiling and Application of CAS 259812-55-0

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Compound of Interest

Compound Name:	*3-(4-Oxo-2-thioxothiazolidin-3-yl)benzoic acid*
CAS No.:	*259812-55-0*
Cat. No.:	*B2926294*

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Subtitle:N-(3-carboxyphenyl)rhodanine as a Privileged Scaffold in Drug Discovery

Executive Summary

CAS 259812-55-0, chemically identified as 3-(4-oxo-2-thioxo-1,3-thiazolidin-3-yl)benzoic acid, is a highly versatile pharmacophore scaffold utilized extensively in early-stage . Unlike fully aliphatic rhodanines, the incorporation of a 3-benzoic acid moiety provides a rigid, ionizable anchor. This structural feature is critical for forming stabilizing salt bridges with basic amino acid residues (such as Arginine or Lysine) within target protein pockets, a mechanism heavily leveraged in the design of 1[1]. This whitepaper provides a comprehensive technical profiling of CAS 259812-55-0, detailing its physicochemical properties, synthetic utility, and the rigorous validation protocols required to deploy it effectively.

Physicochemical & Structural Profiling

The molecular architecture of CAS 259812-55-0 dictates its behavior in both synthetic and biological environments. The electron-withdrawing nature of the flanking carbonyl and

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thiocarbonyl groups renders the C5-methylene protons highly acidic, priming the molecule for electrophilic substitution[2].

Property	Value	Causality / Significance
Molecular Formula	C10H7NO3S2	Defines the N-aryl rhodanine core.
Molecular Weight	253.3 g/mol	Low MW allows for downstream functionalization without exceeding Lipinski's Rule of 5.
Monoisotopic Mass	252.9867 Da	Critical parameter for high-resolution LC-MS structural validation[2].
Melting Point	265–270 °C	High MP indicates strong intermolecular hydrogen bonding via carboxylic acid dimers.
XLogP (Predicted)	~1.9	Optimal lipophilicity for membrane permeability while retaining aqueous solubility[2].

Synthetic Utility: The Knoevenagel Condensation Workflow

The primary application of CAS 259812-55-0 is serving as a precursor for generating 5-arylidene-rhodanine screening libraries. The reaction relies on a Knoevenagel condensation at the active C5 position.

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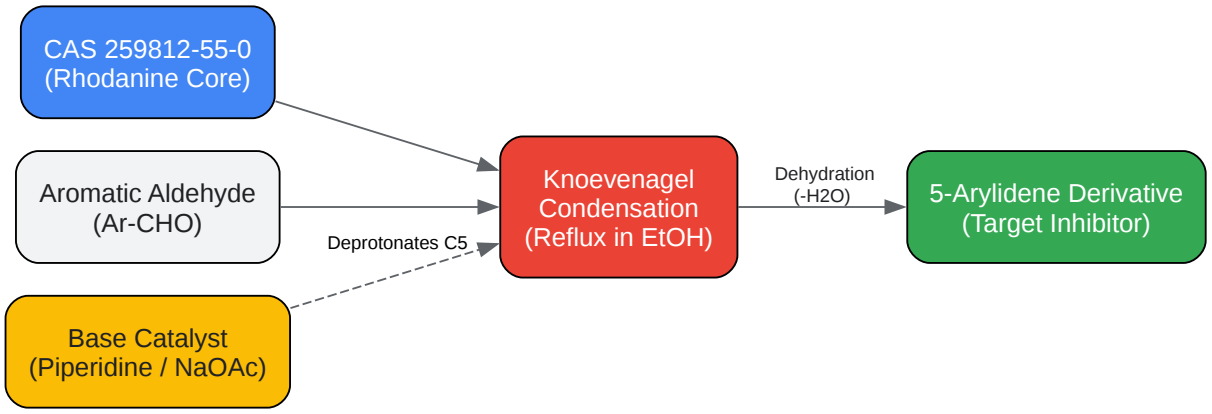

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Workflow for Knoevenagel condensation of CAS 259812-55-0 to yield 5-arylidene inhibitors.

Step-by-Step Synthesis Protocol

- Preparation: Dissolve CAS 259812-55-0 (1.0 eq) and the target aromatic aldehyde (1.1 eq) in absolute ethanol to achieve a 0.2 M concentration.
- Catalysis: Add a catalytic amount of piperidine (0.1 eq) or anhydrous sodium acetate (1.5 eq).
  - Causality: The base deprotonates the acidic C5-methylene of the rhodanine core, generating a resonance-stabilized carbanion that acts as a strong nucleophile against the aldehyde.
- Reaction: Reflux the mixture at 78 °C for 4–6 hours.
  - Causality: Elevated thermal conditions provide the activation energy required for the dehydration step following the initial aldol-type addition, driving the equilibrium toward the thermodynamically stable exocyclic double bond.
- Workup & Purification: Cool the reaction mixture to 4 °C. Filter the resulting precipitate, wash with cold ethanol, and recrystallize from glacial acetic acid.

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- Causality: The extended pi-conjugation of the 5-arylidene product significantly lowers its solubility in cold ethanol compared to the starting materials, allowing for high-purity isolation via simple precipitation.

Biological Applications & Pharmacological Relevance

HIV-1 gp41 Fusion Inhibition

Derivatives of CAS 259812-55-0 have demonstrated significant efficacy as viral entry inhibitors. Research has shown that N-carboxyphenyl-substituted heterocycles can effectively target the HIV-1 envelope glycoprotein (Env) transmembrane subunit gp41. The carboxyl group of the benzoic acid moiety interacts with basic residues to form stabilizing salt bridges,1 and preventing viral fusion[1].

The PAINS Conundrum & Triage Logic

As a Senior Application Scientist, it is imperative to address a critical caveat: rhodanines are frequently flagged as Pan-Assay Interference Compounds (PAINS). They can act as light absorbers, covalent modifiers (via Michael addition), or colloidal aggregators. Therefore, any hit derived from CAS 259812-55-0 must be subjected to a rigorous orthogonal validation triage to ensure data integrity.

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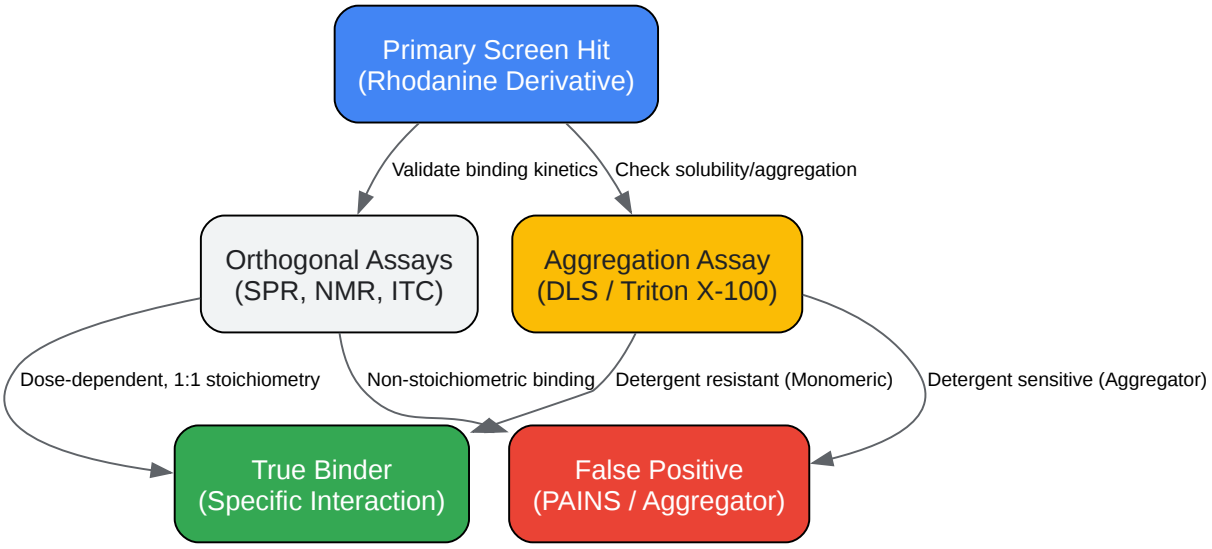

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Orthogonal validation logic to distinguish true rhodanine binders from PAINS artifacts.

Protocol: Orthogonal Validation (PAINS Triage)

- Detergent-Supplemented Assay: Re-evaluate the biochemical IC50 in the presence of 0.01% Triton X-100.
    - Causality: Detergents disrupt non-specific colloidal aggregates. If the compound loses activity in the presence of detergent, it is an aggregator, not a true binder.
- Surface Plasmon Resonance (SPR): Immobilize the target protein and flow the rhodanine derivative over the sensor chip.
    - Causality: SPR provides real-time kinetic data (

      ,

) and confirms 1:1 binding stoichiometry, definitively ruling out non-specific multi-site adherence.

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Analytical Characterization Protocol

To ensure the integrity of CAS 259812-55-0 before library synthesis, the following self-validating analytical checks must be performed:

- LC-MS Analysis: Utilize Electrospray Ionization (ESI) in negative mode.
  - Causality: The carboxylic acid moiety readily deprotonates, yielding a strong 2[2].
- 1H-NMR (DMSO-d6): Verify the presence of the active C5-methylene protons (typically a distinct singlet around

  4.2-4.5 ppm) and the aromatic protons of the benzoic acid (multiplets between

  7.5-8.1 ppm). The broad singlet for the COOH proton should appear >12 ppm.

References

- [2]Title: 259812-55-0 (C10H7NO3S2) - PubChemLite Source: uni.lu URL:[Link]
- [1]Title: Design, Synthesis, and Biological Evaluation of N-Carboxyphenylpyrrole Derivatives as Potent HIV Fusion Inhibitors Targeting gp41 - PMC Source: nih.gov URL:[Link]

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Sources

- 1. Design, Synthesis, and Biological Evaluation of N-Carboxyphenylpyrrole Derivatives as Potent HIV Fusion Inhibitors Targeting gp41 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. PubChemLite - 259812-55-0 (C10H7NO3S2) [pubchemlite.lcsb.uni.lu]
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